

# In-Depth Technical Guide: Molecular Weight of 2-(4-Bromophenyl)ethylamine Hydrochloride

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## Compound of Interest

**Compound Name:** 2-(4-Bromophenyl)ethylamine hydrochloride

**Cat. No.:** B1342784

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This technical guide provides a detailed breakdown of the molecular weight of **2-(4-Bromophenyl)ethylamine hydrochloride**, a compound of interest in various research and development applications.

## Chemical Identity and Formula

**2-(4-Bromophenyl)ethylamine hydrochloride** is the hydrochloride salt of 2-(4-bromophenyl)ethanamine. Its chemical structure incorporates a bromophenyl group attached to an ethylamine chain.

The molecular formula for **2-(4-Bromophenyl)ethylamine hydrochloride** is  $C_8H_{11}BrClN$ .<sup>[1]</sup>

## Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011
Hydrogen	H	1.008[2][3][4][5]
Bromine	Br	79.904[6][7][8][9]
Chlorine	Cl	35.453[10][11]
Nitrogen	N	14.007[12][13]

Table 2: Molecular Weight Calculation

Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011	96.088
Hydrogen	H	11	1.008	11.088
Bromine	Br	1	79.904	79.904
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Total		236.540		

The calculated molecular weight of **2-(4-Bromophenyl)ethylamine hydrochloride** is 236.54 g/mol . A reported value for the molecular weight is 236.537 g/mol .[1]

## Note on Experimental Protocols and Visualizations

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic weights of its elements. As such, detailed experimental protocols for its determination (beyond standard analytical techniques like mass spectrometry) and complex signaling pathway diagrams are not applicable to this specific topic. The logical relationship for the calculation is a straightforward summation as outlined in Table 2.

For researchers interested in the experimental determination of molecular weight, techniques such as mass spectrometry provide a direct and accurate measurement. The workflow for such an experiment is generally standardized.

Diagram 1: Conceptual Workflow for Molecular Weight Determination



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A simplified workflow for determining molecular weight using mass spectrometry.

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